

L-Thiazolylalanine: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-3-(thiazol-4-yl)propanoic acid

Cat. No.: B084363

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Introduction: L-Thiazolylalanine, a non-proteinogenic amino acid, has emerged as a molecule of significant interest in the fields of biochemistry, drug development, and cosmetics. Its unique thiazole moiety imparts distinct chemical and biological properties, making it a valuable building block for novel therapeutic agents and a functional ingredient in advanced skincare formulations. This technical guide provides a comprehensive overview of the commercial availability, key properties, biological activities, and analytical methodologies related to L-Thiazolylalanine, tailored for researchers, scientists, and drug development professionals.

Commercial Availability and Suppliers

L-Thiazolylalanine is available from a range of chemical suppliers, catering to research and development needs. The compound is typically offered in various purities and quantities. Below is a summary of prominent suppliers and their offerings.

Table 1: Commercial Suppliers of L-Thiazolylalanine

Supplier	Product Name(s)	Purity	Available Quantities
Chem-Impex	3-(4-Thiazolyl)-L-alanine	≥ 99% (Chiral HPLC) [1]	250 mg, 1 g, 5 g[1]
Sigma-Aldrich (Merck)	L-4-Thiazolylalanine	AldrichCPR	100 mg[2]
Thermo Scientific Chemicals	3-(4-Thiazolyl)-L-alanine, 95%	95%[3]	250 mg, 1 g[3]
MedChemExpress	Fmoc-L-(4-thiazolyl)-Alanine	Not specified	Inquire for bulk
MedKoo	Thiazolylalanine	>98%[4]	250 mg, 1 g, Bulk Inquiry[4]
BOC Sciences	Boc-3-(4-thiazolyl)-L-alanine	Industrial Grade	Inquire

Note: Availability and pricing are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Physicochemical and Technical Data

A thorough understanding of the physicochemical properties of L-Thiazolylalanine is crucial for its application in research and formulation development.

Table 2: Physicochemical and Technical Data for L-Thiazolylalanine

Property	Value	Source(s)
Chemical Identifiers		
CAS Number	119433-80-6	[1][2][3][4]
Molecular Formula	C6H8N2O2S	[1][2][3][4]
Molecular Weight	172.21 g/mol	[1][5]
InChI Key	WBZIGVCQRXJYQD-YFKPBYRVSA-N	[2][3][4]
PubChem CID	2761495	[3][5]
Physical Properties		
Appearance	Pale white to pale yellow solid	[1]
Solubility	Slightly soluble in water	[3]
Purity and Quality		
Purity (typical)	≥ 95-99%	[1][3][4]
Analytical Method for Purity	Chiral HPLC	[1]
Storage and Handling		
Storage Conditions	0 - 8 °C; -20°C for long term	[1][3][4]

Biological Activity and Mechanism of Action

Recent research has highlighted the significant biological effects of L-Thiazolylalanine, particularly in the context of skin health and aging. Commercially known as Protinol™ in some cosmetic applications, this amino acid has demonstrated efficacy in improving both epidermal and dermal skin parameters.[6]

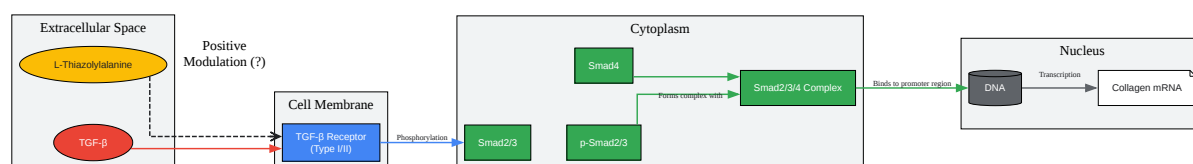
Key Biological Effects:

- **Stimulation of Extracellular Matrix Production:** In vitro studies using 3D human skin tissue models have shown that L-Thiazolylalanine significantly increases the production of key dermal matrix components, including hyaluronic acid and pro-collagen I.[2]

- **Anti-Inflammatory Properties:** The compound has been observed to decrease the expression of inflammatory genes in skin models.[2]
- **Enhanced Skin Barrier Function:** L-Thiazolylalanine has been shown to strengthen the skin barrier, a critical function for moisture retention and protection from environmental aggressors.
- **Antioxidant Benefits:** It has demonstrated antioxidant properties, including the ability to increase Heat Shock Protein 70 (HSP70) and decrease reactive oxygen species (ROS) production following UV exposure.
- **Wound Healing:** In vitro models have indicated that L-Thiazolylalanine has beneficial effects on wound closure mechanisms.

Proposed Signaling Pathway: TGF- β /Smad Pathway in Collagen Synthesis

The observed increase in pro-collagen I production by L-Thiazolylalanine strongly suggests the involvement of the Transforming Growth Factor-beta (TGF- β) signaling pathway, a primary regulator of collagen synthesis in fibroblasts. While the direct molecular target of L-Thiazolylalanine within this pathway requires further elucidation, a plausible mechanism is its ability to positively modulate this pathway, leading to the transcription of collagen genes.



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Proposed mechanism of L-Thiazolylalanine in stimulating collagen synthesis via the TGF- β /Smad pathway.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of L-Thiazolylalanine are essential for reproducible research. While specific, detailed protocols from the cited literature are not fully available, the following methodologies are based on standard techniques used in the field for similar assessments.

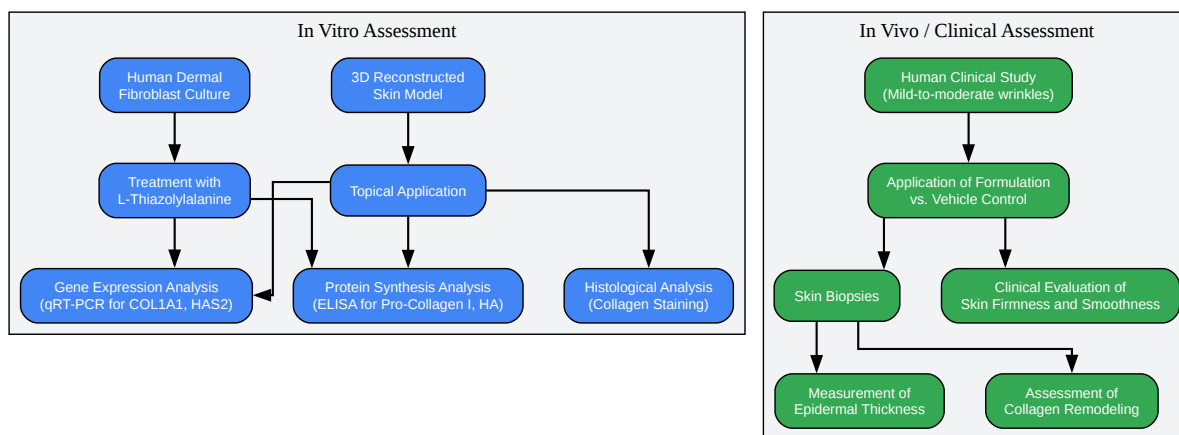
1. In Vitro 3D Human Skin Model Assay

- **Objective:** To assess the effect of L-Thiazolylalanine on the expression of dermal matrix proteins.
- **Methodology:**
 - **Model:** Utilize commercially available 3D human reconstructed skin models (e.g., EpiDermFT™, Phenion® Full-Thickness Skin Model).
 - **Culture:** Culture the skin models according to the manufacturer's instructions.
 - **Treatment:** Topically apply a formulation containing a specified concentration of L-Thiazolylalanine (e.g., 0.3%) or a vehicle control to the tissue surface.[\[2\]](#)
 - **Incubation:** Incubate for a defined period (e.g., 24-72 hours).
 - **Analysis:**
 - **Gene Expression:** Harvest the tissues, extract total RNA, and perform quantitative real-time PCR (qRT-PCR) to measure the mRNA levels of genes such as COL1A1 (Collagen Type I Alpha 1 Chain), HAS2 (Hyaluronan Synthase 2), and relevant inflammatory markers.
 - **Protein Analysis:** Homogenize the tissues to extract total protein. Analyze pro-collagen I and hyaluronic acid levels using enzyme-linked immunosorbent assays (ELISAs). Histological analysis with specific staining (e.g., Masson's trichrome for collagen) can also be performed on tissue cross-sections.

2. HPLC Method for Quantification (General Approach)

- Objective: To develop a High-Performance Liquid Chromatography (HPLC) method for the quantification of L-Thiazolylalanine in bulk material or formulations.
- Methodology (based on analysis of similar amino acid derivatives):
 - Instrumentation: A standard HPLC system with a UV detector.
 - Column: A reverse-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m particle size) is a common choice for separating polar to moderately non-polar analytes.
 - Mobile Phase: A gradient or isocratic elution using a mixture of an aqueous buffer (e.g., phosphate buffer at a controlled pH) and an organic solvent (e.g., acetonitrile or methanol). The specific ratio and gradient profile would need to be optimized.
 - Flow Rate: Typically around 1.0 mL/min.
 - Detection: UV detection at a wavelength where the thiazole ring exhibits significant absorbance (e.g., around 230-260 nm, to be determined by UV scan).
 - Quantification: Prepare a calibration curve using certified reference standards of L-Thiazolylalanine. The concentration of the analyte in a sample is determined by comparing its peak area to the calibration curve.
 - Validation: The method should be validated according to ICH guidelines for parameters such as linearity, accuracy, precision, specificity, and robustness.

3. Experimental Workflow for Biological Evaluation



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A logical workflow for the comprehensive evaluation of L-Thiazolyllalanine's effects on skin.

Conclusion

L-Thiazolyllalanine is a commercially available amino acid derivative with compelling biological activities, particularly in the realm of skin health. Its ability to stimulate collagen and hyaluronic acid production, coupled with its anti-inflammatory and antioxidant properties, makes it a promising candidate for further research and development in pharmaceuticals and cosmetics. The proposed mechanism of action via modulation of the TGF- β /Smad pathway provides a solid foundation for more detailed mechanistic studies. The experimental frameworks provided in this guide offer a starting point for researchers to design and execute robust studies to further explore the potential of this intriguing molecule.

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- To cite this document: BenchChem. [L-Thiazolylalanine: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084363#commercial-availability-and-suppliers-of-l-thiazolylalanine]

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